

how to prepare fresh solutions of JH295 hydrate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: JH295 hydrate

Cat. No.: B8118179

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This guide provides researchers, scientists, and drug development professionals with comprehensive information for the preparation and handling of fresh solutions of **JH295 hydrate**, a potent and irreversible Nek2 kinase inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is JH295 hydrate?

A1: **JH295 hydrate** is a potent, irreversible, and selective inhibitor of NIMA-related kinase 2 (Nek2), with an IC50 of 770 nM in biochemical assays.[1][2] It functions by irreversibly alkylating the Cys22 residue of the Nek2 kinase.[1][3] In cellular assays, it has been shown to inhibit wild-type Nek2 with an IC50 of approximately 1.3 µM.[1][4][5] The compound is also referred to as oxindole propynamide 16.[3][6]

Q2: What is the recommended solvent for dissolving **JH295 hydrate**?

A2: The recommended solvent for creating stock solutions of **JH295 hydrate** is Dimethyl sulfoxide (DMSO).

Q3: How should I prepare a stock solution of **JH295 hydrate**?

A3: A detailed, step-by-step protocol for preparing a stock solution is provided in the "Experimental Protocols" section below. It is crucial to ensure the solid powder is completely dissolved to achieve the desired concentration.



Q4: How stable are solutions of JH295 hydrate?

A4: Solutions of **JH295 hydrate** are unstable and it is strongly recommended to use freshly prepared solutions for experiments.[4] The propynamide structure of JH295 has a half-life of approximately 60 minutes in the presence of 10 mM β-mercaptoethanol, indicating its reactivity. [3]

Q5: What are the correct storage conditions for the solid compound and prepared solutions?

A5: The solid, powdered form of **JH295 hydrate** should be stored at -20°C. Once a stock solution is prepared, it should be aliquoted into single-use volumes and stored at -20°C or -80°C to minimize degradation from repeated freeze-thaw cycles.[5]

Q6: I noticed precipitation in my stock solution after thawing. What should I do?

A6: If you observe precipitation after removing the stock solution from the freezer, you can gently warm the vial to room temperature and vortex or sonicate until the precipitate is fully redissolved. Always ensure the solution is clear before making further dilutions.

Q7: My JH295 hydrate solution has changed color. Is it still usable?

A7: The solid form of **JH295 hydrate** is a yellow to orange powder.[5] A significant change in the color of the solution may indicate chemical degradation. Given the compound's instability in solution, it is best to discard the discolored solution and prepare a fresh one to ensure the integrity of your experimental results.

Troubleshooting Guide



Problem	Possible Cause	Recommended Solution
JH295 hydrate powder will not dissolve.	Incorrect solvent used.2. Insufficient mixing.3. Solution is supersaturated.	1. Ensure you are using high-purity DMSO.2. Vortex or sonicate the solution for several minutes. Gentle warming can also aid dissolution.3. Re-calculate your dilutions to ensure you have not exceeded the maximum solubility (see table below).
Inconsistent experimental results.	Degradation of the compound.2. Inaccurate concentration.	Always prepare solutions fresh before each experiment. [4] Avoid using stock solutions that have been stored for an extended period or subjected to multiple freeze-thaw cycles. [5]2. Verify all calculations and ensure the solid was weighed accurately and fully dissolved.
No observable biological activity.	Inactive compound due to degradation.2. Incorrect dosage or concentration.	1. Prepare a fresh stock solution from the solid powder immediately before the experiment.2. Review the literature for effective concentrations in your specific cell line or assay. JH295 has been used in RPMI7951 cells at concentrations ranging from 0.08-20 µM.[1][4]

Quantitative Data Summary



Parameter	Value	Source
Appearance	Yellow to orange solid powder	[5]
Molecular Weight (non- hydrate)	320.35 g/mol	
IC50 (Biochemical)	770 nM	[1][2]
IC50 (Cellular, RPMI7951 cells)	~1.3 μM	[1][4][5]
Max Solubility in DMSO	32.03 mg/mL (100 mM)	

Note: The molecular weight may vary slightly between batches due to the degree of hydration. This will affect the solvent volumes required to prepare stock solutions.

Experimental Protocols

Methodology: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **JH295 hydrate**.

Materials:

- JH295 hydrate (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous/biotechnology grade
- Calibrated analytical balance
- · Microcentrifuge tubes or amber glass vials
- Pipettors and sterile tips
- · Vortex mixer and/or sonicator

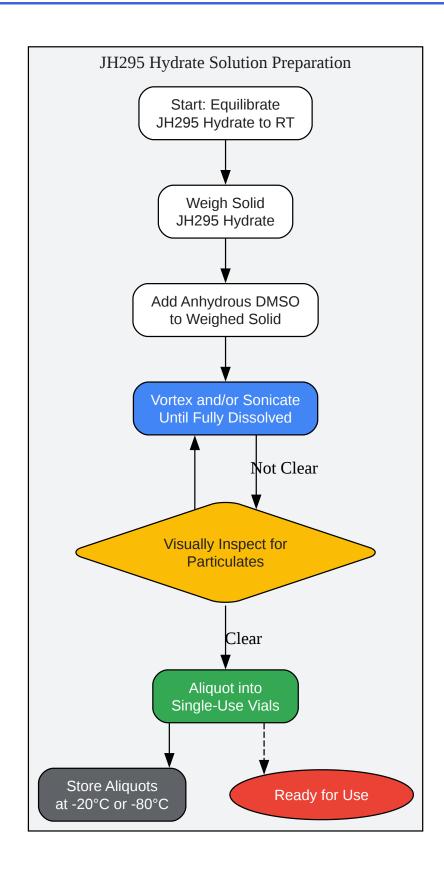
Procedure:



- Safety First: Perform all steps in a well-ventilated area or chemical fume hood. Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Equilibration: Allow the vial of **JH295 hydrate** powder to warm to room temperature before opening to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube or vial on the analytical balance. Carefully
 weigh out the desired amount of JH295 hydrate. For example, to prepare 1 mL of a 10 mM
 solution, weigh out 0.320 mg (using the non-hydrate MW of 320.35 for calculation).
 - Calculation: Mass (mg) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)
 - Mass = 0.010 mol/L x 0.001 L x 320.35 g/mol x 1000 = 3.2035 mg for 1 mL
- Dissolution: Add the calculated volume of DMSO to the vial containing the **JH295 hydrate** powder. For the example above, add 1 mL of DMSO.
- Mixing: Tightly cap the vial and vortex thoroughly. If the compound does not dissolve completely, sonicate the vial for 5-10 minutes until the solution is clear and free of particulates.
- Storage: For immediate use, proceed with dilutions. For storage, aliquot the stock solution into single-use volumes in tightly sealed vials. Store at -20°C or -80°C.[5]

Visualized Workflow





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Caption: Workflow for preparing a fresh stock solution of **JH295 hydrate**.



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- To cite this document: BenchChem. [how to prepare fresh solutions of JH295 hydrate].
 BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b8118179#how-to-prepare-fresh-solutions-of-jh295-hydrate]

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